

Application of TT-10 in High-Throughput Screening Assays: Application Notes and Protocols

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Compound of Interest

Compound Name: TT-10

Cat. No.: B15541084

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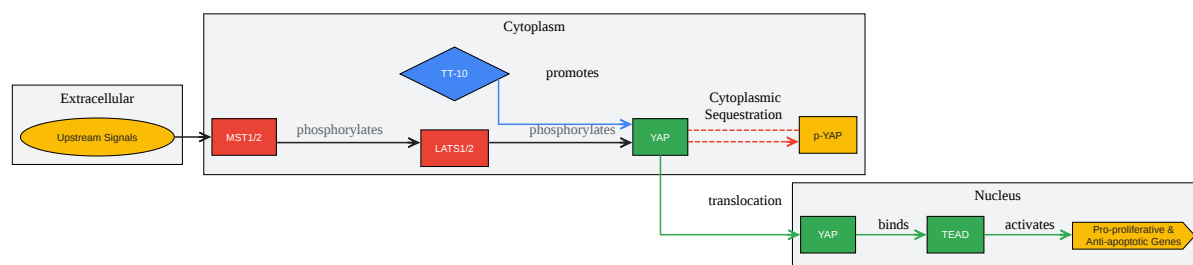
Introduction

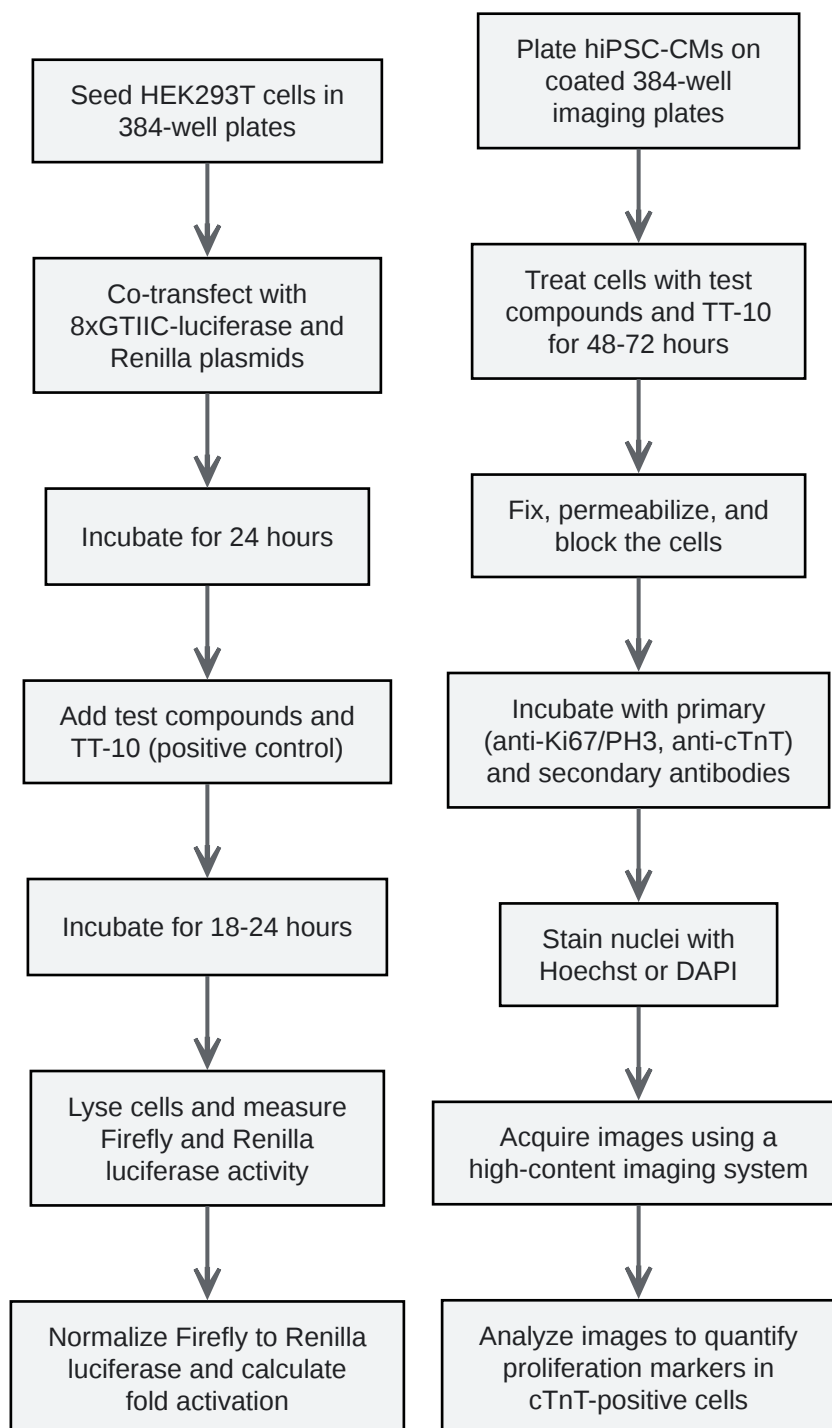
TT-10 is a small molecule activator of the Yes-associated protein (YAP)-transcriptional enhancer factor domain (TEAD) signaling pathway.^[1] This pathway is a key regulator of cell proliferation and survival.^{[2][3]} **TT-10** was identified through large-scale, cell-based screenings of pharmacological small molecules and has been shown to promote cardiomyocyte proliferation and survival, making it a promising candidate for cardiac repair therapies.^{[4][5]} The compound exerts its effects by promoting the nuclear translocation of YAP, a transcriptional coactivator that, in partnership with TEAD transcription factors, drives the expression of genes involved in cell cycle progression and apoptosis inhibition.^{[1][4][6]}

These application notes provide detailed protocols for two high-throughput screening (HTS) assays relevant to the study of **TT-10** and similar molecules: a YAP/TEAD-responsive luciferase reporter assay for identifying pathway activators, and a high-content imaging assay for quantifying cardiomyocyte proliferation.

Signaling Pathway

The Hippo signaling pathway is a key regulator of organ size and tissue homeostasis. When the pathway is active, a kinase cascade leads to the phosphorylation of YAP, causing it to be sequestered in the cytoplasm. In the "Hippo-off" state, unphosphorylated YAP translocates to the nucleus and binds to TEAD transcription factors, initiating the transcription of pro-proliferative and anti-apoptotic genes. **TT-10** promotes the nuclear localization of YAP, thus activating this transcriptional program.





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